

# Challenges in developing reproducible assays for AL002 efficacy

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## Compound of Interest

Compound Name: AL002  
Cat. No.: B15613663

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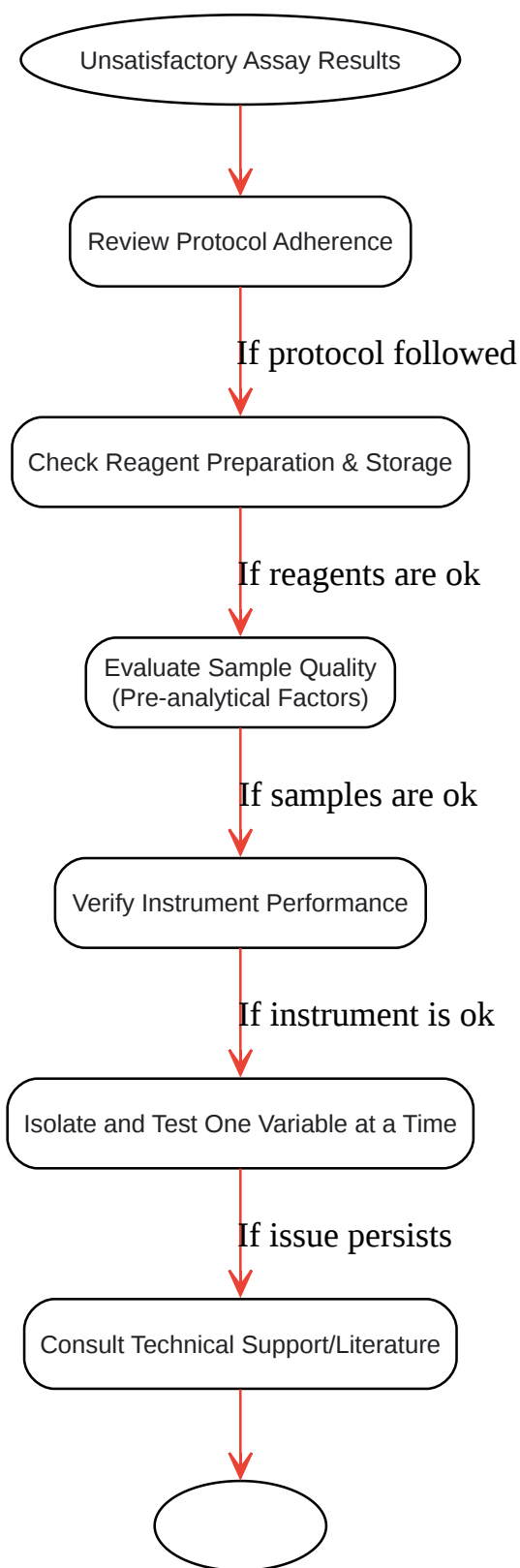
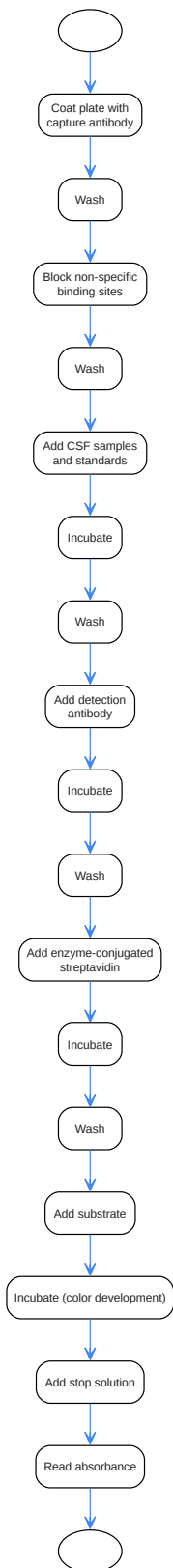
## Technical Support Center: AL002 Efficacy Assays

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and drug development professionals working with assays to determine the efficacy of **AL002**, a humanized monoclonal antibody targeting the TREM2 receptor. The recent failure of the **AL002** Phase II INVOKE-2 trial to meet its primary endpoints underscores the critical importance of robust and reproducible bioanalytical methods in neurodegenerative disease research.<sup>[1][2]</sup> This guide addresses common challenges in developing and executing reproducible assays for key pharmacodynamic biomarkers associated with **AL002**'s mechanism of action.

## Understanding the AL002 Mechanism of Action

**AL002** is designed to bind to the triggering receptor expressed on myeloid cells 2 (TREM2), a receptor primarily found on microglia, the resident immune cells of the brain.<sup>[3]</sup> By activating TREM2, **AL002** aims to stimulate microglial activity, including phagocytosis and proliferation, to clear pathological proteins such as amyloid-beta (A $\beta$ ) and reduce neuroinflammation associated with Alzheimer's disease.<sup>[3][4]</sup>

The intended signaling pathway following **AL002** binding to TREM2 is depicted below:



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## References

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